

HPLC-UV method for Roburin A quantification

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	Roburin A
CAS No.:	132864-75-6
Cat. No.:	B590706

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An HPLC-UV method for the quantification of **Roburin A** is crucial for researchers and scientists in the fields of phytochemistry, pharmacology, and drug development. **Roburin A**, a prominent ellagitannin found in oak wood, has garnered significant interest for its potential health benefits, including antioxidant and anti-inflammatory properties.^{[1][2][3]} Its quantification is essential for the standardization of botanical extracts, the development of new therapeutic agents, and for quality control in the food and beverage industry, particularly for products aged in oak barrels.

This document provides a detailed application note and protocol for the quantification of **Roburin A** using a High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method. The protocol is designed to be a starting point for method development and validation.

Quantitative Data Summary

The following table summarizes the hypothetical performance characteristics of the described HPLC-UV method for **Roburin A** quantification. This data is for illustrative purposes and should be validated in a laboratory setting.



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Experimental Protocols

Sample Preparation

Proper sample preparation is critical to ensure accurate and reproducible results. The following protocol is a general guideline for the extraction of **Roburin A** from a solid matrix (e.g., oak wood powder).

- Extraction:
 - Weigh 1 gram of the powdered sample into a 50 mL centrifuge tube.
 - Add 20 mL of 80% methanol in water (v/v).
 - Vortex the mixture for 1 minute.
 - Sonication of the sample for 30 minutes in an ultrasonic bath.
 - Centrifuge the mixture at 4000 rpm for 15 minutes.[4]
 - Collect the supernatant.
 - Repeat the extraction process on the pellet with another 20 mL of 80% methanol.
 - Combine the supernatants.
- Filtration:

- Filter the combined supernatant through a 0.45 μm syringe filter into an HPLC vial.[5] This step is crucial to remove particulate matter that could damage the HPLC column.[5]

HPLC-UV Method

This method is based on reversed-phase chromatography, which is suitable for the separation of phenolic compounds like **Roburin A**.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reversed-phase column (250 mm x 4.6 mm, 5 μm particle size).[6]
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile[7]
- Gradient Elution:



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- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Column Temperature: 30 $^{\circ}\text{C}$

- UV Detection Wavelength: 280 nm^[6]

Calibration Curve

- Prepare a stock solution of **Roburin A** standard in 80% methanol.
- Prepare a series of calibration standards by serially diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Inject each standard in triplicate and record the peak area.
- Plot a calibration curve of peak area versus concentration and determine the linearity (R^2).

Visualizations



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Caption: Experimental workflow for **Roburin A** quantification.



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Caption: Hypothetical signaling pathway of **Roburin A**.

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- To cite this document: BenchChem. [HPLC-UV method for Roburin A quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b590706#hplc-uv-method-for-roburin-a-quantification\]](https://www.benchchem.com/product/b590706#hplc-uv-method-for-roburin-a-quantification)

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